

Navigating the Chemical Landscape of Morpholine Propanoates: A Technical Guide

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Compound of Interest

Compound Name: Methyl 3-(morpholin-2-yl)propanoate hydrochloride
Cat. No.: B13504074

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This technical guide addresses the chemical identity, properties, and synthesis of morpholine-propanoate derivatives, with a specific focus on clarifying the molecular characteristics of compounds related to "Methyl 3-(morpholin-2-yl)propanoate HCl." This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Executive Summary: Clarifying the Nomenclature

An initial investigation into "Methyl 3-(morpholin-2-yl)propanoate HCl" reveals a notable ambiguity in available chemical literature and commercial databases. The search predominantly identifies two distinct, well-characterized compounds: 3-(Morpholin-2-yl)propanoic acid hydrochloride and Methyl 3-(morpholin-4-yl)propanoate. The former is a carboxylic acid, while the latter is a methyl ester with a different substitution pattern on the morpholine ring. This guide will provide a comprehensive overview of these two compounds to illuminate the chemical space surrounding the initial query.

Core Compound Profile: 3-(Morpholin-2-yl)propanoic Acid Hydrochloride

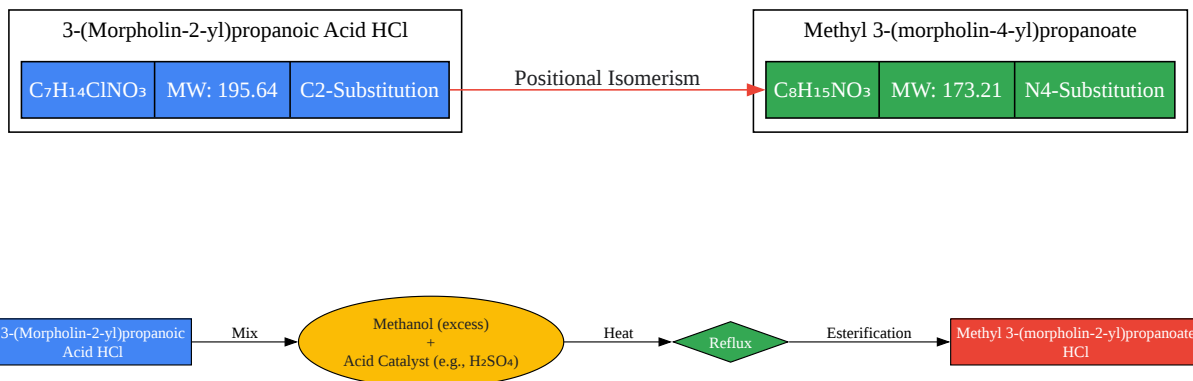
This compound is the most probable subject of interest given its structural similarity to the requested chemical, differing only by the absence of a methyl ester group.

Table 1: Physicochemical Properties of 3-(Morpholin-2-yl)propanoic Acid Hydrochloride

Property	Value	Source
Chemical Formula	C ₇ H ₁₄ ClNO ₃	[1]
Molecular Weight	195.64 g/mol	[1]
CAS Number	1571216-45-9 (racemate), 1787250-02-5 ((S)-enantiomer)	[1][2]
IUPAC Name	3-(morpholin-2-yl)propanoic acid hydrochloride	[2]
Canonical SMILES	Cl.O=C(O)CCC1CNCCO1	[2]
Purity	Typically ≥95%	[2]
Physical Form	Solid	
Storage	Inert atmosphere, room temperature	[1]

Structural Elucidation

The structure of 3-(morpholin-2-yl)propanoic acid hydrochloride features a propanoic acid moiety attached to the carbon at the 2-position of the morpholine ring. The hydrochloride salt form enhances its stability and solubility in aqueous media.



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Sources

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- 2. fluorochem.co.uk [fluorochem.co.uk]
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